

3-Phenylisoxazole chemical formula and molecular weight

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Compound of Interest

Compound Name: 3-Phenylisoxazole

Cat. No.: B085705

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3-Phenylisoxazole: Chemical Identity and Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical formula and molecular weight of **3-Phenylisoxazole**, a heterocyclic compound of interest in various research and development fields, including pharmaceuticals and agrochemicals.^[1]

Core Chemical Data

The fundamental chemical properties of **3-Phenylisoxazole** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Chemical Formula	C ₉ H ₇ NO	PubChem ^[2] , Chem-Impex ^[1] , Advanced Biochemicals ^[3]
Molecular Weight	145.16 g/mol	PubChem ^[2] , Chem-Impex ^[1] , Advanced Biochemicals ^[3]
CAS Number	1006-65-1	PubChem ^[2] , Chem-Impex ^[1]

The molecular formula, C_9H_7NO , precisely defines the elemental composition of the molecule, consisting of nine carbon atoms, seven hydrogen atoms, one nitrogen atom, and one oxygen atom.^{[1][2][4]} The molecular weight of 145.16 g/mol is derived from the sum of the atomic weights of these constituent atoms and is a critical parameter in quantitative chemical analysis and synthesis.^{[1][2][4]}

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